

Chloroacetyl Bromide: A Comprehensive Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Chloroacetyl bromide

Cat. No.: B8571682

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **chloroacetyl bromide**, a key reagent in organic synthesis and pharmaceutical development. This document outlines its fundamental chemical and physical properties, synthesis, and safety protocols, presenting all quantitative data in accessible tables and illustrating a key synthetic relationship with a Graphviz diagram.

Core Chemical and Physical Properties

Chloroacetyl bromide is a halogenated acyl bromide recognized for its high reactivity, making it a valuable building block in the synthesis of a wide range of organic compounds. A summary of its key properties is provided below.

Property	Value	Source
Molecular Formula	C2H2BrClO	[1] [2] [3]
Molecular Weight	157.39 g/mol	[1] [2] [4]
CAS Number	15018-06-1	[1]
Appearance	Liquid	[5]
Boiling Point	127 - 128 °C	[5]
Density	1.9 g/cm ³	[5]
Solubility	Reacts with water	[5]

Additional computed properties that are valuable in drug design and development are detailed in the following table.

Computed Property	Value	Source
XLogP3	1.5	[1] [4]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]
Exact Mass	155.89775 Da	[1] [4]
Complexity	44.9	[1]

Synthesis and Reactivity

Chloroacetyl bromide is typically synthesized from chloroacetic acid. While specific industrial methods may vary, a common laboratory-scale approach involves the reaction of chloroacetic acid with a brominating agent. For instance, it can be prepared from chloroacetic acid and reagents like thionyl chloride, phosphorus pentachloride, or phosgene, followed by a subsequent bromination step.

Its high reactivity stems from the two halogen atoms and the acyl bromide group. This makes it a potent electrophile, readily participating in reactions with nucleophiles. A notable application is in the N-chloroacetylation of peptides, a critical step in the synthesis of modified peptides for drug development.

Experimental Protocol: N-Chloroacetylation of a Peptide

This section outlines a general experimental protocol for the chloroacetylation of the N-terminus of a peptide, a common application of **chloroacetyl bromide** in drug development.

Objective: To introduce a chloroacetyl group at the N-terminus of a peptide.

Materials:

- Protected peptide on a solid support
- Chloroacetic acid
- Dicyclohexylcarbodiimide (DCC) or other suitable coupling agent
- Anhydrous Dichloromethane (DCM)
- Diisopropylethylamine (DIPEA)
- Trifluoroacetic acid (TFA) for cleavage
- HPLC for purification

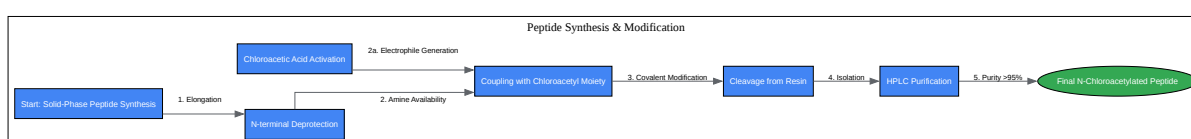
Methodology:

- Activation of Chloroacetic Acid: In a round-bottom flask, dissolve chloroacetic acid (1.5 equivalents relative to the peptide) in anhydrous DCM. Cool the solution to 0 °C in an ice bath. Add the coupling agent (e.g., DCC, 1.5 equivalents) and stir for 30 minutes to form the symmetric anhydride.

- **Coupling Reaction:** Add the solid-phase resin with the N-terminally deprotected peptide to the activated chloroacetic acid solution. Add DIPEA (3 equivalents) to the reaction mixture to neutralize any acid formed. Allow the reaction to proceed at room temperature for 2-4 hours with gentle agitation.
- **Washing:** After the coupling reaction, filter the resin and wash it sequentially with DCM, dimethylformamide (DMF), and methanol to remove unreacted reagents and byproducts.
- **Cleavage and Deprotection:** Treat the resin with a cleavage cocktail, typically containing TFA, to cleave the chloroacetylated peptide from the solid support and remove side-chain protecting groups.
- **Purification:** Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC) to obtain the final N-chloroacetylated product.

Logical Workflow for Peptide Modification

The following diagram illustrates the logical workflow for the synthesis of an N-chloroacetylated peptide, a process where **chloroacetyl bromide** or its derivatives are crucial.



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Caption: Logical workflow for the synthesis of an N-chloroacetylated peptide.

Safety and Handling

Chloroacetyl bromide is a toxic and corrosive substance that requires careful handling in a well-ventilated fume hood. It reacts violently with water, liberating toxic gas.

Personal Protective Equipment (PPE):

- Wear protective gloves, protective clothing, eye protection, and face protection.

Handling Precautions:

- Avoid breathing mist or vapors.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.

First Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[6][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[6][8]

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References

- 1. Chloroacetyl bromide | lookchem [lookchem.com]
- 2. GSRS [gsrs-dev-public.ncats.io]
- 3. 2-chloroacetyl bromide | CAS#:15018-06-1 | Chemsrsc [chemsrc.com]
- 4. Chloroacetyl bromide | C₂H₂BrClO | CID 12610899 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. cdn.chemservice.com [cdn.chemservice.com]
- 8. fishersci.com [fishersci.com]
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